Proper Disposal Procedures for D-Fructose-4,6-13C2

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Compound of Interest

Compound Name:	*D-Fructose-4,6-13C2*
Cat. No.:	*B1161154*

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Executive Summary & Substance Profile[1][2]

D-Fructose-4,6-13C2 is a stable isotope-labeled monosaccharide used primarily in metabolic flux analysis and NMR spectroscopy.[1] Unlike Carbon-14 (

C) labeled compounds, this substance is non-radioactive.[1]

Effective disposal relies on distinguishing between "regulatory hazard" (which this substance lacks) and "operational hygiene" (which prevents biological contamination of plumbing systems).

Substance Identification Table

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Property	Specification
Chemical Name	D-Fructose-4,6- C
CAS Number (Unlabeled)	57-48-7
Isotope Nature	Stable Isotope (Non-Radioactive)
GHS Classification	Not Classified (Non-hazardous)
Physical State	White crystalline solid or powder
Solubility	Highly soluble in water
Biological Oxygen Demand (BOD)	High (~1.07 mg O /mg substance)

Hazard Assessment & Safety Logic

As a Senior Application Scientist, I must emphasize that while **D-Fructose-4,6-13C2** is chemically benign, it poses a biological infrastructure risk.[1]

- No Radioactivity: It contains stable

  C isotopes. It does not require decay-in-storage or disposal via a Radiation Safety Officer (RSO).[1]

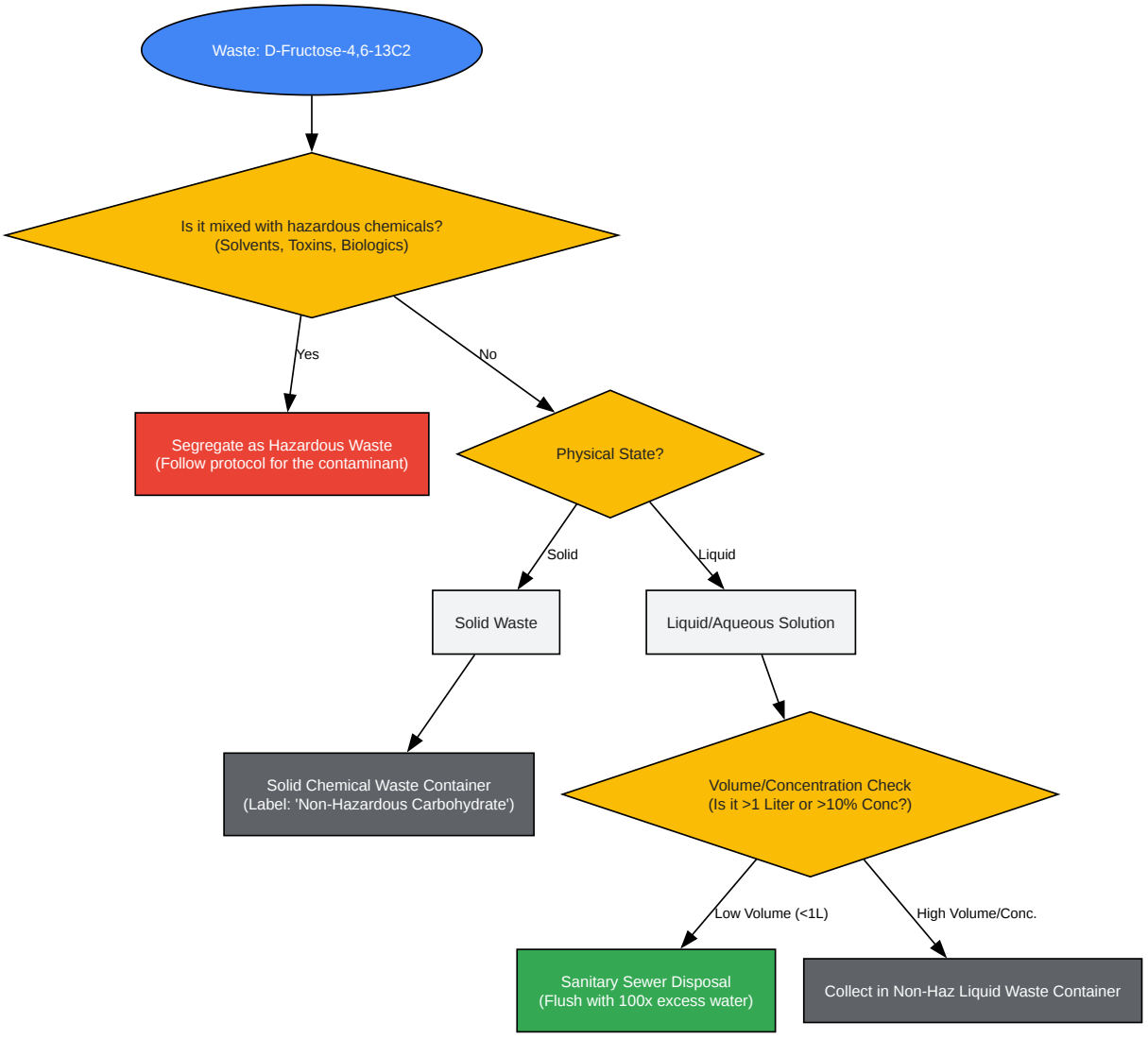
- BOD Load: Sugars are excellent bacterial nutrients. Disposing of high concentrations down the drain can cause rapid bacterial blooms in P-traps and plumbing lines, leading to "bio-slime" blockages and foul odors.

- "White Powder" Protocol: In a shared facility, unidentified white powders in regular trash cans can trigger unnecessary hazmat alarms. Always label disposal containers clearly.

Disposal Decision Workflow

The following logic gate ensures compliance with both environmental regulations and laboratory best practices.

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Figure 1: Logical decision tree for the disposal of stable isotope-labeled carbohydrates. Note that local EHS regulations always supersede this guide.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure or Residual)

Applicability: Expired powder, spill cleanup residues, or contaminated weighing boats.

- Container Selection: Use a rigid, wide-mouth container (HDPE or Glass). Do not use red "biohazard" bags unless the material is actually biologically contaminated.
- Labeling: Apply a label reading: "Non-Hazardous Chemical Waste: D-Fructose-13C".
  - Expert Insight: Although legal to trash in some jurisdictions, professional labs avoid putting chemical powders in regular trash to prevent custodial staff anxiety.
- Disposal Action: Cap tightly and transfer to your facility's chemical waste accumulation area.

Protocol B: Aqueous Solutions (Drain Disposal)

Applicability: Dilute solutions (buffers, media) containing **D-Fructose-4,6-13C2**.[1] Prerequisite: Verify your facility's wastewater permit allows for organic loading.

- Assessment: Ensure pH is between 5.5 and 9.5.
- Dilution Factor: The solution must be flushed with at least 100 volumes of water.
  - Mechanism:[2] High sugar concentrations create osmotic shock to wastewater bacteria or, conversely, rapid fermentation in pipes. Dilution mitigates both.
- Execution:
  - Turn on cold tap water to a moderate flow.
  - Slowly pour the solution into the drain.
  - Let water run for 2 minutes after pouring is complete.

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- Prohibition: NEVER pour into a drain if the solution contains:
  - Sodium Azide (explosive hazard).[3]
  - Heavy metals.[4]
  - Organic solvents (e.g., Methanol, Acetonitrile).

Protocol C: Mixed Chemical Waste

Applicability: Eluents from HPLC/LC-MS containing organic modifiers (Acetonitrile, Methanol).

- Classification: The hazard is driven by the solvent, not the fructose.
- Segregation: Collect in a solvent waste carboy (e.g., "Halogenated" or "Non-Halogenated").
- Labeling: List all components.
  - Example: "Acetonitrile (50%), Water (50%), Trace D-Fructose-13C."[1]
- Disposal: Hand over to your licensed hazardous waste contractor.

Scientific Rationale: The BOD Factor

Why do we regulate the disposal of non-toxic sugars? The answer lies in Biological Oxygen Demand (BOD).

When fructose enters a water system, aerobic bacteria metabolize it using the following stoichiometry:

[1]

- The Cost: Metabolizing 1 gram of Fructose requires approximately 1.07 grams of dissolved oxygen.
- The Impact: If a lab dumps 1 kg of fructose down the drain, it strips the oxygen from roughly 100,000 liters of water. This creates hypoxic zones that kill aquatic life and disrupt the bacterial balance of the municipal treatment plant.

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Self-Validating Check:

- If your waste solution is thick, syrupy, or >10% w/v, it has a BOD load too high for direct drain disposal. Dilute or Containerize.

References

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